

# Phenthoate: Technical Profile and Environmental Fate

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## Compound Focus: Phenthoate

CAS No.: 2597-03-7

Cat. No.: S539464

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**Phenthoate** is an organophosphate insecticide and acaricide first introduced around 1980. It acts as a non-systemic pesticide with contact and stomach action, functioning as an **acetylcholinesterase (AChE) inhibitor** (IRAC MoA class 1B) [1]. The following table summarizes its core identity and properties.

**Table 1: Chemical Identity and Basic Properties of Phenthoate**

Property	Details
IUPAC Name	S- $\alpha$ -ethoxycarbonylbenzyl O,O-dimethyl phosphorodithioate [1]
CAS RN	2597-03-7 [1]
Molecular Formula	C <sub>12</sub> H <sub>17</sub> O <sub>4</sub> PS <sub>2</sub> [1]
Molecular Mass	320.39 g/mol [1]
Chemical Structure	Exhibits chirality with a single asymmetric carbon atom; technical material is typically a racemic mixture [1].
Physical State	Colourless liquid (pure), reddish yellow (technical grade) [1] [2]
Melting Point	17.5 °C [1]

Table 2: Environmental Fate and Physicochemical Properties

Parameter	Value	Note / Implication
Solubility in Water (20°C)	11 mg/L [1]	Moderately soluble [1].
Octanol-Water Partition Coefficient (log P)	3.69 [1]	<b>High</b> ; indicates potential for bioaccumulation [1].
Vapour Pressure (20°C)	5.3 mPa [1]	Moderately volatile; spray drift is a concern [1].
Soil DT <sub>50</sub> (Aerobic)	35 days [1]	<b>Moderately persistent</b> in the environment [1].
Dissipation on Plants (RL <sub>50</sub> )	4.6 days (range: 1.7-10.0 days) [1]	Relatively fast dissipation from plant surfaces [1].

## Ecotoxicology and Regulatory Status

**Phenthoate** is flagged as a "Forever chemical" under specific rules due to its high aquatic toxicity and high toxicity to bees, requiring careful risk management during application [1].

**Regulatory Status:** It is **not approved** for use in the European Union under EC Regulation 1107/2009 [1].

## Experimental Protocols for Assessment

While detailed EIA protocols for **phenthoate** are not fully outlined in the search results, the following methodologies are supported by the available data and general scientific practice.

### Soil Degradation Studies (Aerobic)

- **Core Principle:** Determine the time for 50% degradation (DT<sub>50</sub>) of the parent compound in soil.
- **Method Summary:**

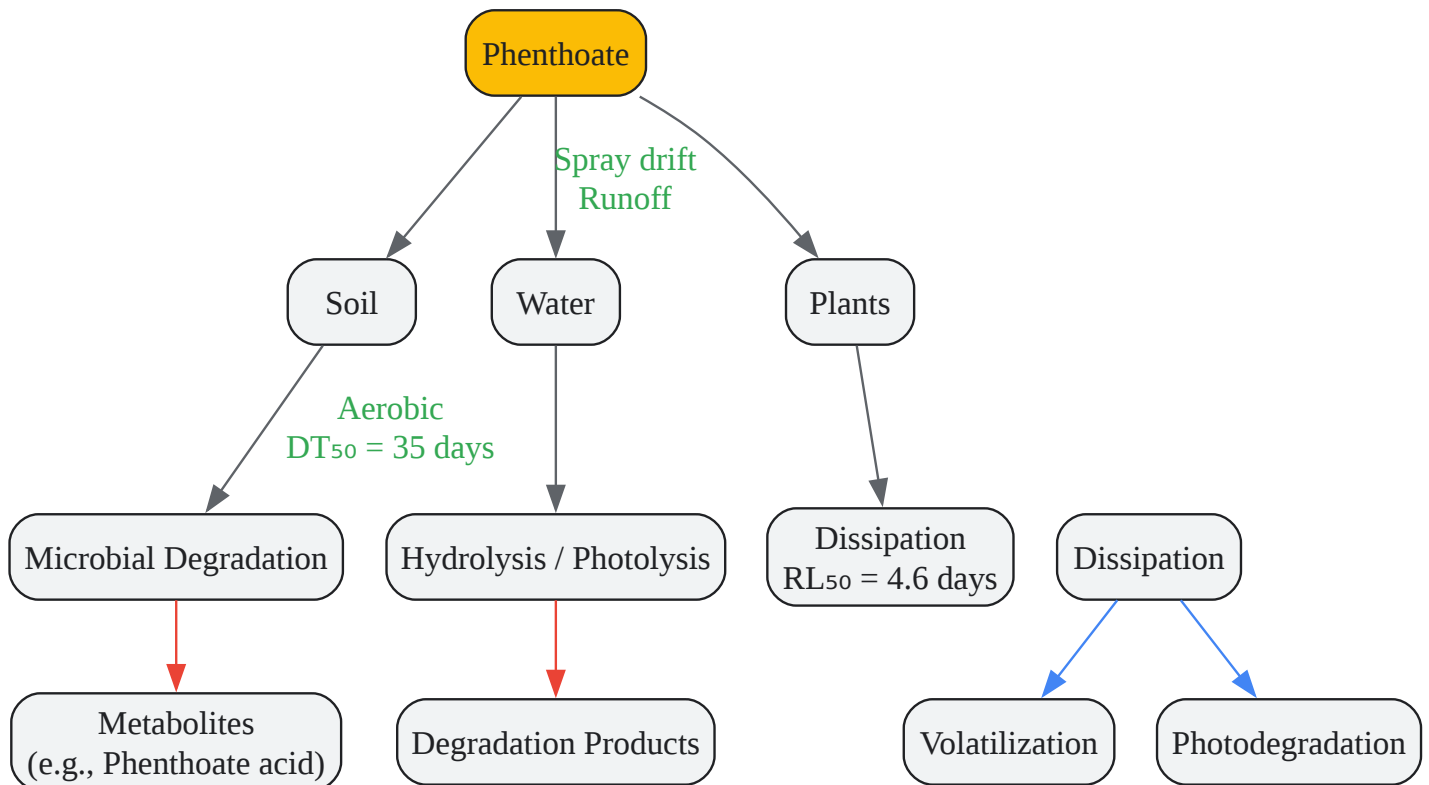
- **Soil Preparation:** Use a representative, untreated soil. Characterize its pH, organic matter content, and texture.
- **Treatment:** Apply **phenthoate** to the soil in laboratory microcosms at a field-relevant concentration.
- **Incubation:** Maintain the microcosms in the dark at a constant temperature (e.g., 20°C) and moisture content conducive to microbial activity.
- **Sampling and Analysis:** Extract and analyze soil samples at regular intervals using techniques like **Gas Chromatography (GC) or Liquid Chromatography (LC) coupled with Mass Spectrometry (MS)** to quantify the remaining **phenthoate**.
- **Data Modeling:** Plot the residue concentration over time and fit a kinetic model (e.g., single-first-order) to calculate the DT<sub>50</sub> [1].

## Aquatic Toxicity Testing

- **Core Principle:** Establish the acute toxicity of **phenthoate** to non-target aquatic organisms like fish, daphnia, and algae.
- **Method Summary:**
  - **Test Organisms:** Use standard species such as *Daphnia magna* (water flea) or *Oncorhynchus mykiss* (rainbow trout).
  - **Exposure:** Expose organisms to a range of **phenthoate** concentrations in a controlled aqueous environment.
  - **Endpoint Measurement:** Record lethal or effect concentrations (e.g., LC<sub>50</sub> or EC<sub>50</sub>) over a defined period (e.g., 48 or 96 hours).
  - **Analysis:** The high toxicity indicated by the search results suggests testing should start at very low concentrations ( $\leq 0.1$  mg/L) [1].

## Environmental Pathways and Transformation

The diagram below illustrates the key environmental pathways and transformation processes for **phenthoate**, based on available data.



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Figure 1: Environmental fate and primary transformation pathways of **phenthoate**, highlighting key processes like microbial degradation in soil and dissipation from plants.

## Key Takeaways for Researchers

- **Primary Hazard:** **Phenthoate**'s high aquatic toxicity and bee toxicity are critical assessment points [1].
- **Environmental Persistence:** Its moderate soil persistence (DT<sub>50</sub> ~35 days) requires evaluation of long-term ecological effects [1].
- **Metabolic Pathway:** In mammals, **phenthoate** is rapidly metabolized and excreted, with degradation involving both oxidative and hydrolytic pathways [2].

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## References

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2. 531. Phenthoate (Pesticide residues in food: 1980 ... [inchem.org]

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